

# Technical Guide: 3-(Azepan-1-yl)propanoic Acid (CAS 730996-05-1)

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## Compound of Interest

Compound Name: 3-(Azepan-1-yl)propanoic acid

Cat. No.: B117911

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Disclaimer: This document summarizes the publicly available information on **3-(Azepan-1-yl)propanoic acid** (CAS 730996-05-1). Extensive searches for detailed experimental protocols for biological assays, associated quantitative data, and specific signaling pathways involving this compound have not yielded specific results. The information presented herein is based on data from chemical suppliers and general chemical literature.

## Introduction

**3-(Azepan-1-yl)propanoic acid** is a heterocyclic compound featuring an azepane ring linked to a propanoic acid moiety. It is primarily utilized as a versatile building block in organic synthesis. Its key applications lie in the preparation of uni-nuclear and bi-nuclear tertiary ammonium ionic liquids and as an intermediate in the development of novel chemical entities for pharmaceutical and material science research.<sup>[1][2][3]</sup> While its potential use in targeting neurological and cardiovascular systems has been suggested, specific biological activity data for this compound is not readily available in published literature.<sup>[2][3]</sup>

## Physicochemical Properties

The fundamental physicochemical properties of **3-(Azepan-1-yl)propanoic acid** are summarized in the table below. This information is compiled from various chemical supplier databases.

Property	Value	Reference
CAS Number	730996-05-1	[1][2][4]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>2</sub>	[3][4]
Molecular Weight	171.2368 g/mol	[3][4]
Synonyms	O=C(O)CCN1CCCCCCC1	[4]
Purity	Typically ≥95%	[4]
Storage Conditions	Room Temperature, Sealed in a dry environment	[4]

## Core Application: Synthesis of Ionic Liquids

The most prominently cited application of **3-(Azepan-1-yl)propanoic acid** is in the synthesis of tertiary ammonium ionic liquids.[1] Ionic liquids are salts with low melting points that are finding increasing use as green solvents and electrolytes. The synthesis typically involves a neutralization reaction between the carboxylic acid group of **3-(Azepan-1-yl)propanoic acid** and a suitable base to form a carboxylate anion, which is then paired with a desired cation.

## General Experimental Protocol: Synthesis of a 3-(Azepan-1-yl)propanoate-based Ionic Liquid

The following is a generalized, hypothetical protocol for the synthesis of an ionic liquid from **3-(Azepan-1-yl)propanoic acid**. Specific reaction conditions such as solvent, temperature, and reaction time would need to be optimized for a particular target ionic liquid.

Materials:

- **3-(Azepan-1-yl)propanoic acid**
- Equimolar amount of a selected base (e.g., a quaternary ammonium hydroxide, an imidazolium hydroxide)
- An appropriate solvent (e.g., methanol, ethanol, or water)

- Rotary evaporator
- High vacuum line

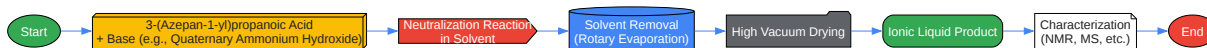
#### Procedure:

- **Dissolution:** Dissolve **3-(Azepan-1-yl)propanoic acid** in the chosen solvent in a round-bottom flask.
- **Neutralization:** Add an equimolar amount of the selected base to the solution dropwise while stirring. The reaction is typically carried out at room temperature.
- **Reaction Monitoring:** Monitor the reaction to completion. This can be done by observing the disappearance of the starting materials using techniques like Thin Layer Chromatography (TLC) or by confirming the pH of the solution is neutral.
- **Solvent Removal:** Once the reaction is complete, remove the solvent under reduced pressure using a rotary evaporator.
- **Drying:** Dry the resulting ionic liquid under a high vacuum for several hours to remove any residual solvent and water.
- **Characterization:** Characterize the final product to confirm its identity and purity using analytical techniques such as NMR spectroscopy, mass spectrometry, and elemental analysis.

## Visualizations

### Logical Workflow for Ionic Liquid Synthesis

The following diagram illustrates the general logical workflow for the synthesis of an ionic liquid starting from **3-(Azepan-1-yl)propanoic acid**.



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Caption: A logical workflow for the synthesis of an ionic liquid.

## Future Directions

The presence of the azepane ring, a privileged scaffold in medicinal chemistry, suggests that **3-(Azepan-1-yl)propanoic acid** and its derivatives could be valuable for the development of novel therapeutic agents. Further research is warranted to explore the biological activities of this compound and its derivatives. Researchers in possession of this compound are encouraged to screen it in relevant biological assays to elucidate its potential pharmacological profile. The lack of publicly available data presents an opportunity for novel research in this area.

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## References

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